

Measuring Acetyl-CoA Carboxylase (ACC) Activity in Cell Lysates: Application Notes and Protocols

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Compound of Interest

Compound Name: JA-Acc

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Introduction

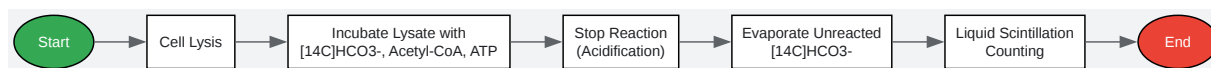
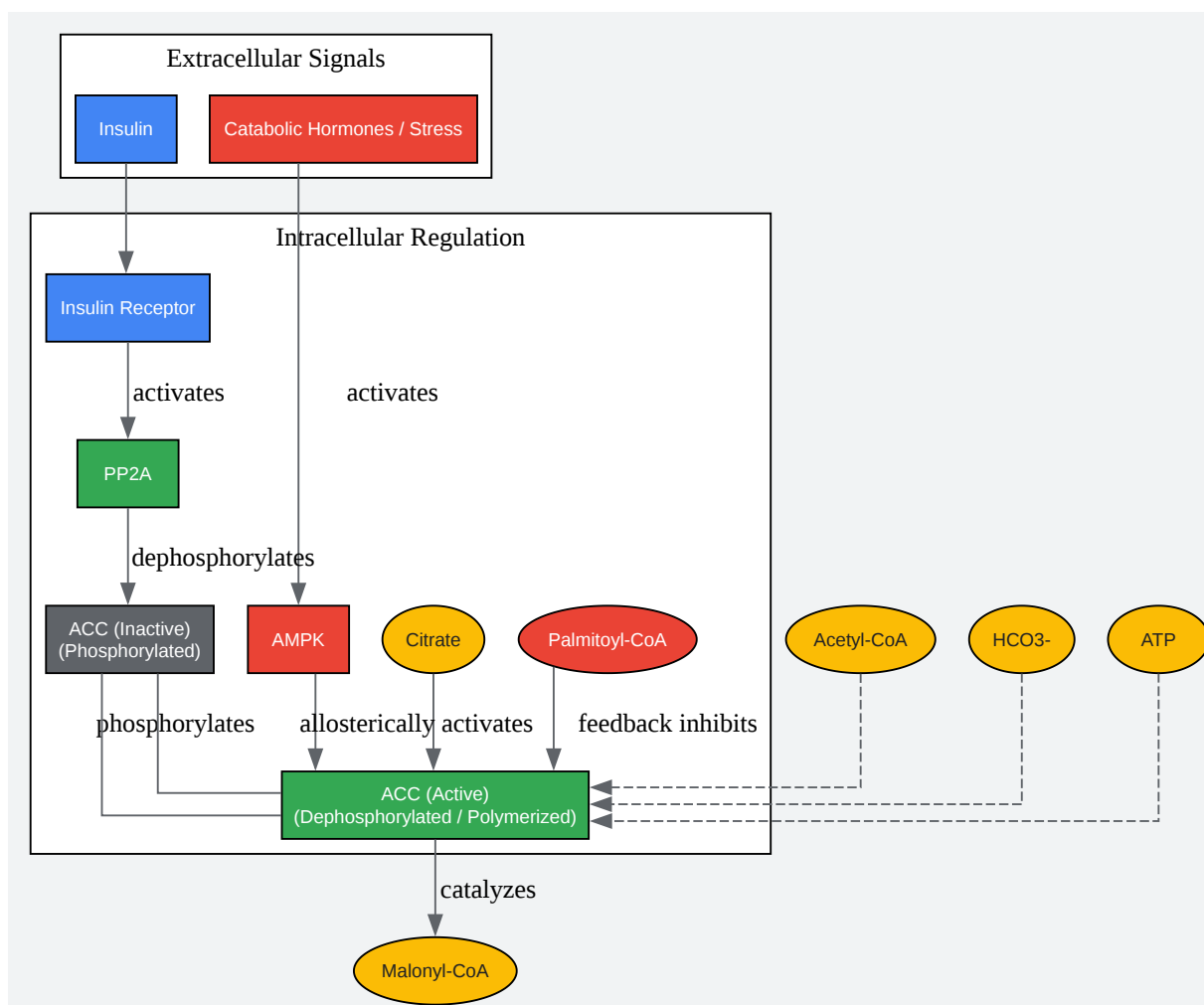
Acetyl-CoA Carboxylase (ACC) is a biotin-dependent enzyme that plays a critical role in fatty acid metabolism. It catalyzes the irreversible carboxylation of acetyl-CoA to produce malonyl-CoA, the rate-limiting step in fatty acid synthesis. ACC exists in two main isoforms in mammals: ACC1, located in the cytoplasm, is crucial for de novo fatty acid synthesis, while ACC2, found on the outer mitochondrial membrane, regulates fatty acid oxidation. Given its central role in metabolic pathways, ACC has emerged as a significant therapeutic target for various diseases, including metabolic syndrome, obesity, diabetes, and cancer. Accurate measurement of ACC activity in cell lysates is therefore essential for basic research and drug development.

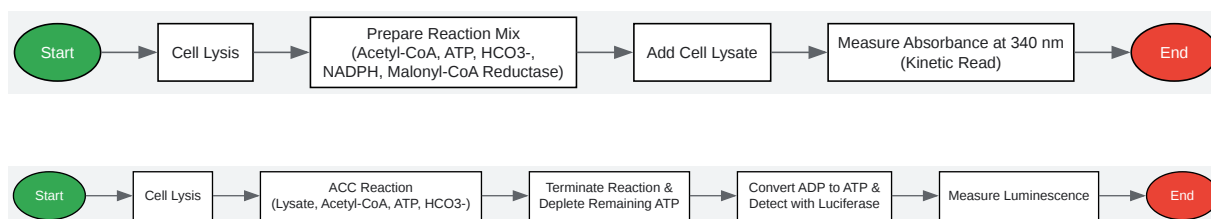
This document provides detailed application notes and protocols for three common methods to measure ACC activity in cell lysates: a radiometric assay, a spectrophotometric assay, and a luminescence-based assay.

Regulatory Signaling Pathway of ACC

ACC activity is tightly regulated by multiple mechanisms, including allosteric regulation and covalent modification through phosphorylation. Key regulators include:

- AMP-activated protein kinase (AMPK): Phosphorylates and inactivates ACC, serving as a cellular energy sensor.
- Citrate: An allosteric activator that promotes the polymerization of ACC into an active form.
- Palmitoyl-CoA and other long-chain fatty acyl-CoAs: Act as feedback inhibitors.
- Insulin: Activates ACC through the dephosphorylation mediated by protein phosphatase 2A (PP2A).





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